

Thiamine-d3 Hydrochloride: Technical Guide for Bioanalysis & Drug Development

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Compound of Interest

Compound Name: *Thiamine-d3 Hydrochloride*

Cat. No.: *B1150975*

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Executive Summary

Thiamine-d3 hydrochloride (Vitamin B1-d3 HCl) is a stable isotope-labeled analog of thiamine, specifically deuterated at the C2-methyl group of the pyrimidine ring.[1][2] It serves as the "gold standard" Internal Standard (IS) for the quantitative analysis of thiamine in complex biological matrices (whole blood, plasma, urine) using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Unlike pharmaceutical trade names intended for clinical use, "trade names" in this context refer to compendial designations and catalog identifiers used by chemical reagent suppliers. This guide dissects the chemical identity, commercial landscape, and critical application protocols for **Thiamine-d3 hydrochloride** in drug development and clinical diagnostics.

Chemical Identity & Nomenclature

To ensure reproducibility in analytical workflows, precise chemical identification is required.

Thiamine-d3 hydrochloride is distinct from its unlabeled parent due to the incorporation of three deuterium atoms (

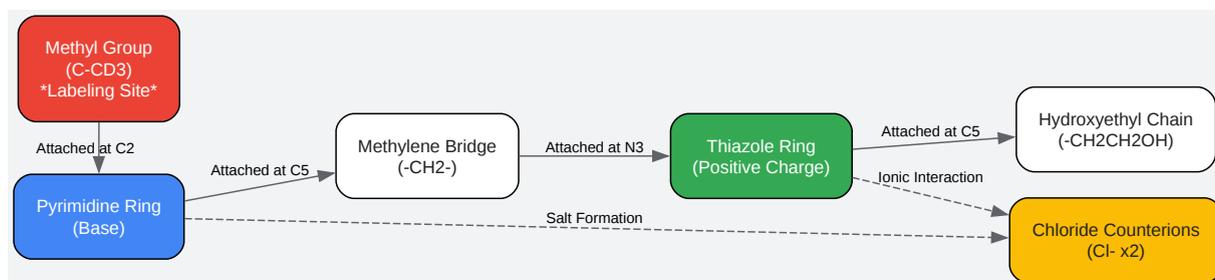
H) on the pyrimidine methyl group.

Chemical Profile

Property	Specification
Chemical Name	Thiamine-d3 chloride hydrochloride
IUPAC Name	3-[(4-amino-2-methyl-5-(2-hydroxyethyl)-4-methyl-1,3-thiazol-3-ium chloride hydrochloride
CAS Number (Labeled)	2241872-28-4 (Specific) / NA (Generic)
CAS Number (Unlabeled)	67-03-8 (Parent reference)
Molecular Formula	
Molecular Weight	340.29 g/mol (vs. 337.27 g/mol for unlabeled)
Isotopic Purity	Typically atom D
Solubility	Highly soluble in water; slightly soluble in alcohol; insoluble in ether.[2][3]

Structural Analysis (DOT Visualization)

The following diagram illustrates the structural connectivity and the specific site of deuteration (Methyl-d3 on the Pyrimidine ring). This positioning is critical because the methyl protons on the pyrimidine ring are non-exchangeable in aqueous solution, ensuring the isotopic label remains stable during extraction and chromatography.



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Caption: Structural connectivity of Thiamine-d3 HCl. The stable deuterium label (Red) is located on the pyrimidine ring, distinct from the thiazole moiety.

Synonyms & Commercial Designations

In the research reagent market, **Thiamine-d3 hydrochloride** is listed under various technical synonyms. It is not sold under pharmaceutical brand names (e.g., Benerva) because it is a non-clinical research tool.

Technical Synonyms

- Vitamin B1-d3 Hydrochloride[1][2][4][5]
- Aneurine-d3 Hydrochloride (Older nomenclature, common in European pharmacopoeias)
- Thiamine Chloride-d3 Hydrochloride[5]
- 3-[(4-Amino-2-methyl-d3-5-pyrimidinyl)methyl]-5-(2-hydroxyethyl)-4-methylthiazolium chloride hydrochloride[1][2]

Supplier Catalog Identifiers (Trade Names)

Researchers must cross-reference these catalog names to ensure the correct salt form and isotopic purity.

Supplier	Catalog Name / Trade Designation	Catalog No.	Application Note
MedChemExpress	Thiamine-d3 hydrochloride	HY-N0680S1	High purity (>98%), standard for bioassays.
Toronto Research Chemicals	Thiamine-d3 Hydrochloride	T344187	Primary source for custom synthesis.
Santa Cruz Biotech	Thiamine-d3 Hydrochloride	sc-220224	Often references unlabeled CAS (67-03-8) for ID.
C/D/N Isotopes	Thiamine-d3 Chloride HCl	D-7682	Specifies "methyl-d3" explicitly.
Sigma-Aldrich	Varies (often custom)	Custom	Usually listed under "Stable Isotopes" division.

Technical Application: LC-MS/MS Internal Standard

The primary utility of Thiamine-d3 HCl is as an Internal Standard (IS) in Isotope Dilution Mass Spectrometry (IDMS).

The Mechanistic "Why"

- **Co-Elution:** Thiamine-d3 has nearly identical physicochemical properties (pKa, hydrophobicity) to endogenous thiamine. Therefore, it co-elutes at the same retention time.
- **Matrix Compensation:** Any ion suppression or enhancement caused by the biological matrix (phospholipids, salts) affects both the analyte and the IS equally. The ratio of Analyte/IS remains constant, ensuring accuracy.
- **Mass Shift (+3 Da):** The

label shifts the precursor mass from m/z 265 (Thiamine) to m/z 268 (Thiamine-d3). This prevents "cross-talk" between the analyte and standard channels.

Validated Protocol: Whole Blood Extraction

This protocol is adapted from validated clinical methods (e.g., Clin. Chem., J. Chrom. B) for quantifying Thiamine Diphosphate (TDP) and Thiamine in whole blood.

Reagents:

- Stock Solution: 1 mg/mL Thiamine-d3 HCl in 0.1% Formic Acid (Store at -80°C).
- Precipitating Agent: 10% Trichloroacetic Acid (TCA) or Zinc Sulfate in Methanol.

Workflow:

- Sample Aliquot: Transfer 100

µL of Whole Blood to a microcentrifuge tube.

- IS Spiking: Add 10

µL of Thiamine-d3 Working Solution (e.g., 500 ng/mL). Vortex for 10 sec.

- Expert Insight: Spiking before protein precipitation is crucial to correct for recovery losses during the precipitation step.

- Protein Precipitation: Add 200

µL of Precipitating Agent. Vortex vigorously for 1 min.

- Centrifugation: Centrifuge at 14,000 x g for 10 min at 4°C.

- Supernatant Transfer: Transfer clear supernatant to an amber autosampler vial (Thiamine is light sensitive).

- LC-MS/MS Injection: Inject 5-10

µL.

LC-MS/MS Transitions (MRM)

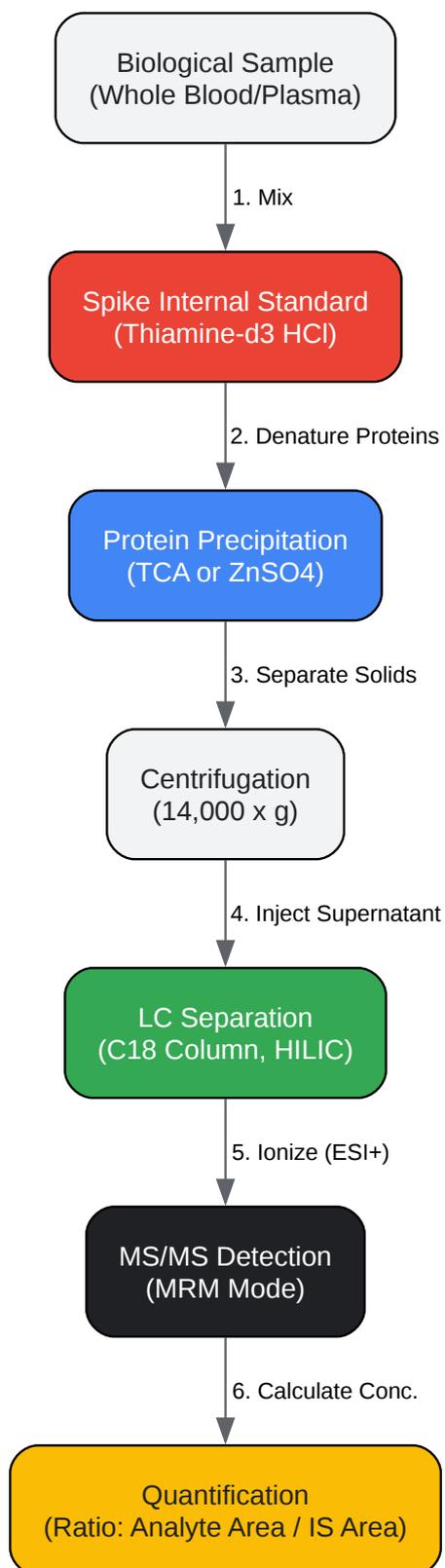
The following Multiple Reaction Monitoring (MRM) transitions are standard. The fragmentation typically involves the cleavage of the methylene bridge between the rings.

Compound	Precursor Ion (Q1)	Product Ion (Q3)	Structure Fragment
Thiamine (Unlabeled)	265.1	122.1	Pyrimidine-CH moiety
Thiamine-d3 (IS)	268.1	125.1	Pyrimidine-d3-CH moiety

Note: Since the deuterium label is on the Pyrimidine ring, the fragment ion also carries the +3 mass shift (122

125). If the label were on the Thiazole ring, the fragment would remain 122, which would be less specific.

Analytical Workflow Diagram



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Caption: Step-by-step bioanalytical workflow using Thiamine-d3 HCl as an Internal Standard.

Stability & Handling

- **Light Sensitivity:** Thiamine is highly sensitive to UV light. All solutions containing Thiamine-d3 must be handled in amber glassware or under low-light conditions.
- **pH Stability:** Unstable in alkaline solutions (ring opening occurs). Maintain stock solutions in acidic buffers (0.1% Formic Acid or HCl).
- **Hygroscopicity:** The HCl salt is hygroscopic. Store the solid powder in a desiccator at -20°C.

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